

Application Notes and Protocols for Gas Chromatography Analysis of Propyl Lactate

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Compound of Interest

Compound Name: *Propyl lactate*

CAS No.: *616-09-1*

Cat. No.: *B1294576*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantitative analysis of **propyl lactate** using gas chromatography (GC). The methodologies outlined are suitable for various applications, including quality control in manufacturing, analysis in food and beverage products, and purity assessment in drug development.

Introduction

Propyl lactate ($C_6H_{12}O_3$) is an ester of lactic acid and propanol, recognized for its fruity and milky aroma. It is used as a flavoring agent in food and beverages and has applications in the pharmaceutical and chemical industries. Accurate and robust analytical methods are crucial for quantifying **propyl lactate** to ensure product quality, consistency, and safety. Gas chromatography, particularly with a flame ionization detector (GC-FID) or a mass spectrometer (GC-MS), is a well-suited technique for this purpose due to its high resolution, sensitivity, and reproducibility.

Method 1: Direct Injection Gas Chromatography with Flame Ionization Detection (GC-FID)

This method is suitable for the direct analysis of **propyl lactate** in liquid samples where the concentration is relatively high and the matrix is not overly complex.

Experimental Protocol

1. Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890 GC system or equivalent, equipped with a flame ionization detector (FID).
- Column: HP-INNOWAX capillary column (or equivalent polar phase), 60 m length x 0.25 mm internal diameter, 0.25 µm film thickness.
- Carrier Gas: Nitrogen, with a flow rate of 2 mL/min.
- Injector:
 - Temperature: 180°C
 - Injection Volume: 1 µL
 - Split Ratio: 90:1
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 0.5 minutes.
 - Ramp to 190°C at a rate of 20°C/min.
 - Hold at 190°C for 4 minutes.
- Detector (FID):
 - Temperature: 220°C

2. Sample Preparation ("Dilute and Shoot"):

For samples with a high concentration of **propyl lactate**, a simple dilution is sufficient.

- Accurately weigh or measure the sample.
- Dilute the sample with a suitable solvent (e.g., ethanol, methanol) to a concentration within the calibration range.
- Vortex the diluted sample to ensure homogeneity.
- Transfer an aliquot to a 2 mL GC vial for analysis.

3. Calibration:

- Prepare a series of standard solutions of **propyl lactate** in the chosen solvent at concentrations spanning the expected sample range.
- Inject each standard in triplicate to establish a calibration curve of peak area versus concentration.

Quantitative Data Summary

Parameter	Value	Reference
Retention Time	Approximately 19.3 min	[1]
Limit of Detection (LOD)	0.05 µg/L	[2]
Limit of Quantitation (LOQ)	0.10 µg/L	[2]
Linearity Range	0.10 µg/L - 50.00 mg/L	[2]
Correlation Coefficient (r ²)	> 0.99	[3]

Note: The retention time may vary slightly depending on the specific instrument and column conditions.

Method 2: Headspace Solid-Phase Microextraction (HS-SPME) with GC-MS

This method is ideal for the analysis of **propyl lactate** in complex matrices, such as food and beverages, where trace-level detection is required and matrix interference is a concern.

Experimental Protocol

1. Instrumentation and Conditions:

- Gas Chromatograph-Mass Spectrometer (GC-MS): Agilent 7890B GC coupled to a 5977A MS detector or equivalent.
- Column: HP-INNOWAX capillary column, 60 m length x 0.25 mm internal diameter, 0.25 μ m film thickness.
- Carrier Gas: Helium.
- Injector:
 - Temperature: 250°C
- Oven Temperature Program:
 - Initial temperature: 50°C, hold for 2 minutes.
 - Ramp to 100°C at a rate of 6°C/min.
 - Ramp to 170°C at a rate of 3°C/min, hold for 2 minutes.
 - Ramp to 200°C at a rate of 10°C/min, hold for 2 minutes.
 - Ramp to 230°C at a rate of 15°C/min, hold for 15 minutes.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Impact (EI) at 70 eV.

- Interface Temperature: 250°C
- Ion Source Temperature: 250°C
- Scan Mode: Full Scan (m/z 45-350) for identification and Selective Ion Monitoring (SIM) for quantification.
- Selected Ions for **Propyl Lactate** (SIM): m/z 45, 75, 117.

2. Sample Preparation (HS-SPME):

- Place a measured amount of the liquid or solid sample into a headspace vial.
- Add a saturated solution of sodium chloride (NaCl) to increase the volatility of the analyte.
- Seal the vial and place it in a temperature-controlled agitator.
- Incubate the sample to allow the volatile compounds to partition into the headspace.
- Expose a solid-phase microextraction (SPME) fiber to the headspace for a defined period to adsorb the analytes.
- Retract the fiber and introduce it into the GC injector for thermal desorption and analysis.

Quantitative Data Summary

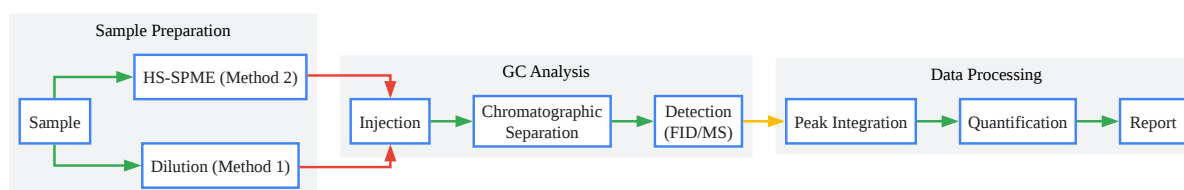
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Retention Time	19.3 min	[1]
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Correlation Coefficient (r ²)	> 0.99	[2]

Method Validation Parameters

A robust GC method for **propyl lactate** should be validated according to established guidelines. Key validation parameters include:

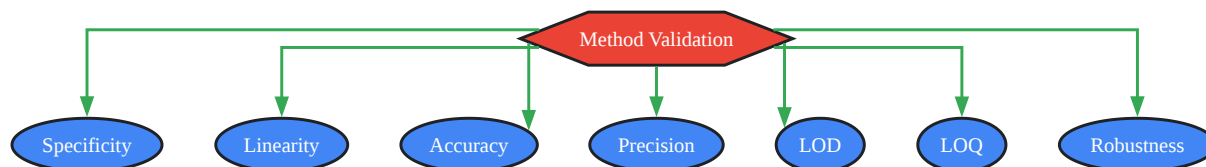
- **Specificity:** The ability to assess unequivocally the analyte in the presence of components that may be expected to be present.
- **Linearity:** The ability to elicit test results that are directly proportional to the concentration of the analyte in samples within a given range.
- **Accuracy:** The closeness of test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- **Limit of Quantitation (LOQ):** The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- **Robustness:** A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

Visualizations



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Caption: Experimental workflow for GC analysis of **propyl lactate**.



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Caption: Key parameters for GC method validation.

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